

Application Notes and Protocols for 22-52-Adrenomedullin (human)

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Compound of Interest

Compound Name: 22-52-Adrenomedullin (human)

Cat. No.: B612761

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These application notes provide a comprehensive overview of **22-52-Adrenomedullin (human)**, a critical tool for research into the adrenomedullin system. This document includes information on suppliers and purity, the mechanism of action through its signaling pathway, and detailed experimental protocols for its use in cell-based assays.

Supplier and Purity Information

22-52-Adrenomedullin (human) is a synthetic peptide fragment of human adrenomedullin, acting as a selective antagonist at the adrenomedullin receptors. It is a valuable tool for investigating the physiological and pathological roles of the adrenomedullin signaling pathway. Several commercial suppliers offer this peptide, with purity levels suitable for various research applications.

| Supplier | Purity |
|-------------------------|----------------------------|
| LKT Labs | ≥95% [1] |
| NovoPro Bioscience Inc. | 96% [2] |
| Peptide Institute, Inc. | ≥99.0% [3] |
| CPC Scientific | Not specified |
| Echelon Biosciences | Not specified |
| GenScript | >95% [4] |
| PeptaNova | >99% [5] |

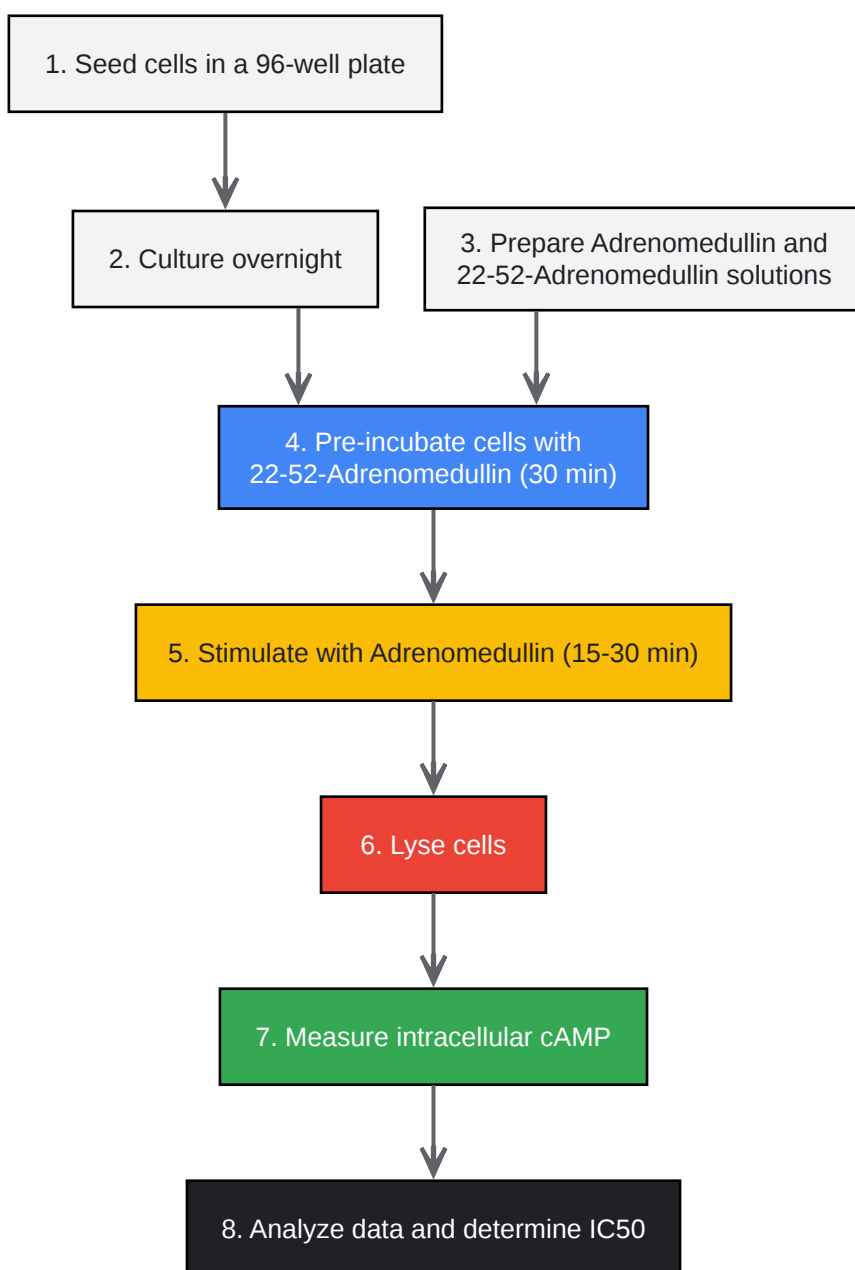
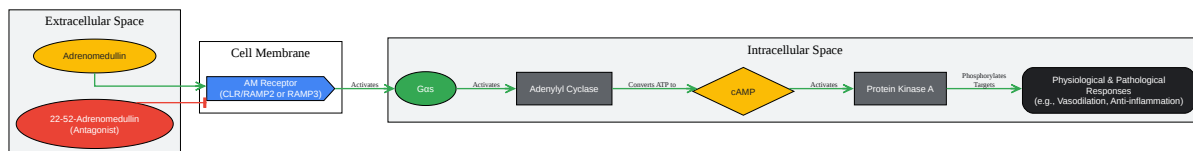
Mechanism of Action and Signaling Pathway

Adrenomedullin (AM) is a potent vasodilator peptide that exerts its effects through a G-protein coupled receptor complex. This receptor is composed of the calcitonin receptor-like receptor (CLR) and a receptor activity-modifying protein (RAMP), either RAMP2 or RAMP3. The binding of adrenomedullin to this complex initiates a signaling cascade, primarily through the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA).

22-52-Adrenomedullin (human) acts as a competitive antagonist at the AM receptor. By binding to the receptor complex, it blocks the binding of the endogenous ligand, adrenomedullin, thereby inhibiting the downstream signaling cascade. This blockade of cAMP production is a key mechanism of its antagonistic action.

The adrenomedullin signaling pathway is pleiotropic, with evidence suggesting crosstalk with other signaling cascades, including the Phosphoinositide 3-kinase (PI3K)/Akt and the Extracellular signal-regulated kinase (ERK)/Mitogen-activated protein kinase (MAPK) pathways. The antagonistic action of 22-52-Adrenomedullin can therefore be utilized to dissect the specific roles of AM-mediated signaling in various cellular processes.

Adrenomedullin Signaling Pathway



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